

Physical and chemical properties of lithium tert-butoxide

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An In-depth Technical Guide to the Physical and Chemical Properties of Lithium tert-Butoxide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of lithium tert-butoxide, a pivotal reagent in modern organic synthesis and materials science. This document outlines its key characteristics, provides detailed experimental protocols for its synthesis and common applications, and presents visual representations of reaction mechanisms and experimental workflows.

Physical Properties

Lithium tert-butoxide is a white to off-white, crystalline solid that is highly reactive and sensitive to moisture and air.^{[1][2]} It is often supplied as a powder or as a solution in an organic solvent, such as tetrahydrofuran (THF) or hexanes, to mitigate its reactivity.^[2] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of Lithium tert-Butoxide

Property	Value	References
Molecular Formula	C ₄ H ₉ LiO	
Molecular Weight	80.05 g/mol	
Appearance	White to off-white powder/chunks	[3]
Melting Point	~150 °C (decomposes) or 283 °C	[4][5]
Boiling Point	110 °C at 0.1333 hPa	
Density	0.897 g/cm ³	
Solubility	Soluble in THF, toluene, hexane, and diethyl ether.	[2]

Note on Melting Point: There is a notable discrepancy in the reported melting point of lithium tert-butoxide. Some sources indicate decomposition at approximately 150 °C, while others report a melting point of 283 °C.[4][5] The lower temperature likely represents the decomposition point under atmospheric pressure, whereas the higher value may correspond to the melting point under vacuum or for a specific polymorph.

Chemical Properties and Reactivity

Lithium tert-butoxide is a strong, non-nucleophilic base widely employed in organic synthesis. [6] Its bulky tert-butyl group sterically hinders its ability to act as a nucleophile in many cases, making it an excellent choice for deprotonation reactions where competing nucleophilic addition is undesirable.[3]

Key aspects of its chemical reactivity include:

- **Strong Basicity:** It readily deprotonates a wide range of acidic protons, including those of alcohols, terminal alkynes, and carbon acids.[7]
- **Catalytic Activity:** It can act as a catalyst or initiator in various reactions, including polymerization and alkylation reactions.[8][9]

- Reactivity with Water: It reacts violently with water and moisture, hydrolyzing to form tert-butanol and lithium hydroxide.[10] Therefore, it must be handled under anhydrous conditions, typically under an inert atmosphere of nitrogen or argon.[10]
- Air Sensitivity: It is also sensitive to air, and prolonged exposure can lead to degradation.[1]

Experimental Protocols

Synthesis of Lithium tert-Butoxide from Lithium Metal and tert-Butanol

This protocol describes the preparation of lithium tert-butoxide from lithium metal and tert-butanol in tetrahydrofuran (THF).

Materials:

- Lithium metal (1.7 g)
- tert-Butanol (7.5 g), partially recrystallized to remove excess water
- Anhydrous THF (36 mL), freshly distilled from a suitable drying agent (e.g., sodium/benzophenone or LiAlH₄)
- Hexane
- Argon or Nitrogen gas supply
- Three-necked round-bottom flask (100 mL), oven-dried
- Reflux condenser, oven-dried
- Thermometer
- Magnetic stir bar
- Oil bath
- Schlenk line or similar inert atmosphere setup

Procedure:

- Assemble the oven-dried three-necked flask with the reflux condenser, thermometer, and a gas inlet connected to an argon or nitrogen line. Place the magnetic stir bar in the flask.
- Flame-dry the entire apparatus under a flow of inert gas and allow it to cool to room temperature.
- Add 36 mL of anhydrous THF and 7.5 g of recrystallized tert-butanol to the flask.
- Cut 1.7 g of lithium metal into small pieces and wash them with hexane to remove any protective oil.
- Quickly transfer the lithium pieces into the reaction flask against a counterflow of inert gas.
- Heat the mixture in an oil bath to reflux (approximately 61-66 °C).[1] Hydrogen gas will be evolved.
- Once reflux begins, continue heating and stirring for approximately 3 hours, or until all the lithium metal has reacted and the solution becomes clear or slightly cloudy.[1]
- Allow the reaction mixture to cool to room temperature under the inert atmosphere.
- The resulting solution of lithium tert-butoxide in THF can be used directly or the solvent can be removed under vacuum to yield the solid product.[1]

α-Alkylation of Ketones with Primary Alcohols

This protocol details the lithium tert-butoxide-mediated α -alkylation of a ketone with a primary alcohol, a transition-metal-free carbon-carbon bond-forming reaction.[8]

Materials:

- Lithium tert-butoxide (1.0 mmol, 80 mg)
- Ketone (e.g., acetophenone, 0.5 mmol)
- Primary alcohol (e.g., benzyl alcohol, 0.75 mmol)

- Anhydrous toluene (2.0 mL)
- Oven-dried Schlenk tube with a magnetic stir bar
- Argon or Nitrogen gas supply
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

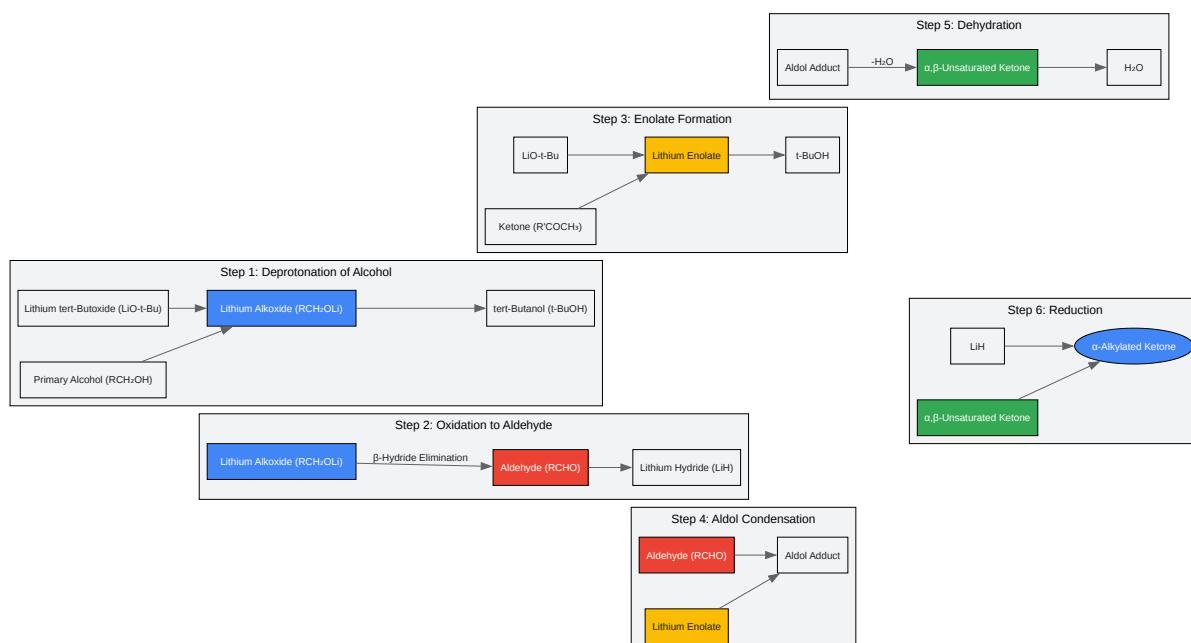
Procedure:

- To an oven-dried Schlenk tube containing a magnetic stir bar, add lithium tert-butoxide (80 mg, 1.0 mmol) and the ketone (if solid, 0.5 mmol).
- Evacuate the tube and backfill with argon. Repeat this cycle three times.
- Under a counterflow of argon, add the ketone (if liquid, 0.5 mmol), the primary alcohol (0.75 mmol), and anhydrous toluene (2.0 mL) via syringe.
- Seal the Schlenk tube and place it in a preheated oil bath at 80-110 °C.
- Stir the reaction mixture for 12 hours.
- After 12 hours, remove the tube from the oil bath and allow it to cool to room temperature.
- Quench the reaction by adding 5 mL of saturated aqueous NH₄Cl solution.
- Extract the aqueous layer with diethyl ether (3 x 10 mL).
- Combine the organic layers, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the α -alkylated ketone.[11]

Visualizations of Mechanisms and Workflows

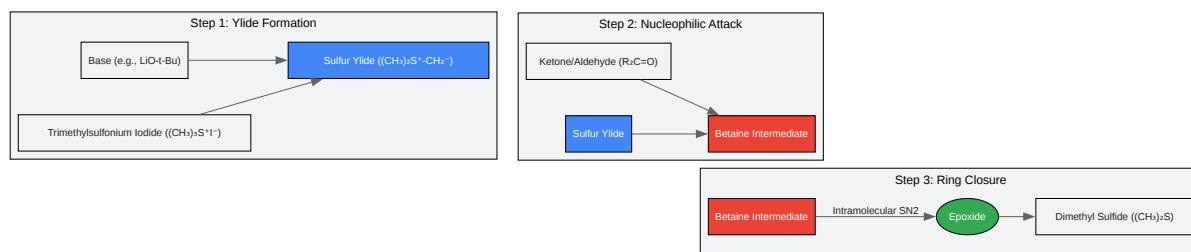
Reaction Mechanisms

The following diagrams, generated using Graphviz, illustrate key reaction mechanisms involving lithium tert-butoxide.



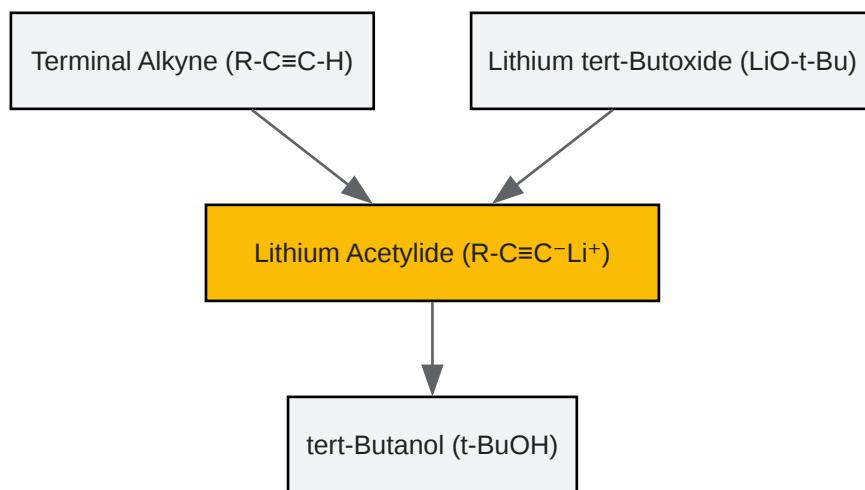
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Figure 1: Proposed mechanism for the lithium tert-butoxide-mediated α -alkylation of a ketone with a primary alcohol.



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Figure 2: Mechanism of the Corey-Chaykovsky reaction for epoxide synthesis using a sulfur ylide generated with a base like lithium tert-butoxide.



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Figure 3: Deprotonation of a terminal alkyne using lithium tert-butoxide to form a lithium acetylide.

Experimental Workflow

The following diagram illustrates a typical workflow for setting up a reaction using the air- and moisture-sensitive lithium tert-butoxide.

Figure 4: General experimental workflow for reactions involving lithium tert-butoxide.

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